

An In-depth Technical Guide to Ethametsulfuron-methyl (CAS No. 97780-06-8)

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Compound of Interest

Compound Name: Ethametsulfuron-methyl

Cat. No.: B166122

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Introduction **Ethametsulfuron-methyl**, with the Chemical Abstracts Service (CAS) number 97780-06-8, is a selective, post-emergence herbicide belonging to the sulfonylurea class.^{[1][2]} Its primary application is the control of broadleaf weeds in various crops, most notably in oilseed rape (canola).^[2] **Ethametsulfuron-methyl** acts systemically, being absorbed through both the foliage and roots of the target plant, and translocating to the growing points.^{[2][3]} Its mode of action involves the inhibition of a key enzyme essential for plant growth, making it a potent tool in modern agriculture. This document provides a comprehensive technical overview of its chemical properties, mechanism of action, synthesis, toxicological profile, and relevant experimental protocols.

Physicochemical Properties

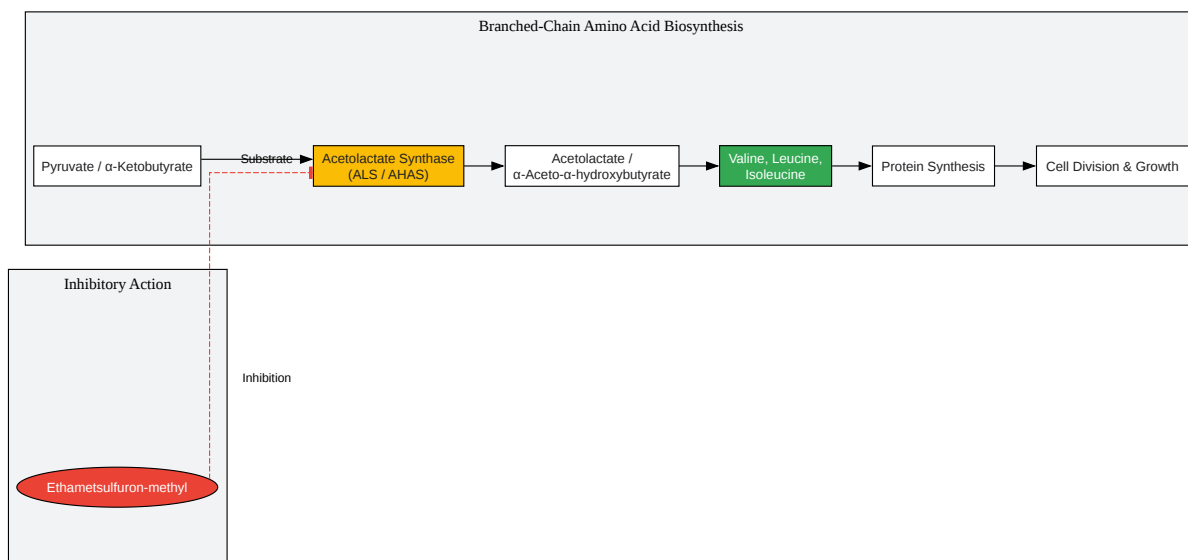
Ethametsulfuron-methyl is a white, odorless crystalline solid.^[1] Its key physical and chemical properties are summarized below, providing essential data for laboratory handling, formulation development, and environmental fate modeling.

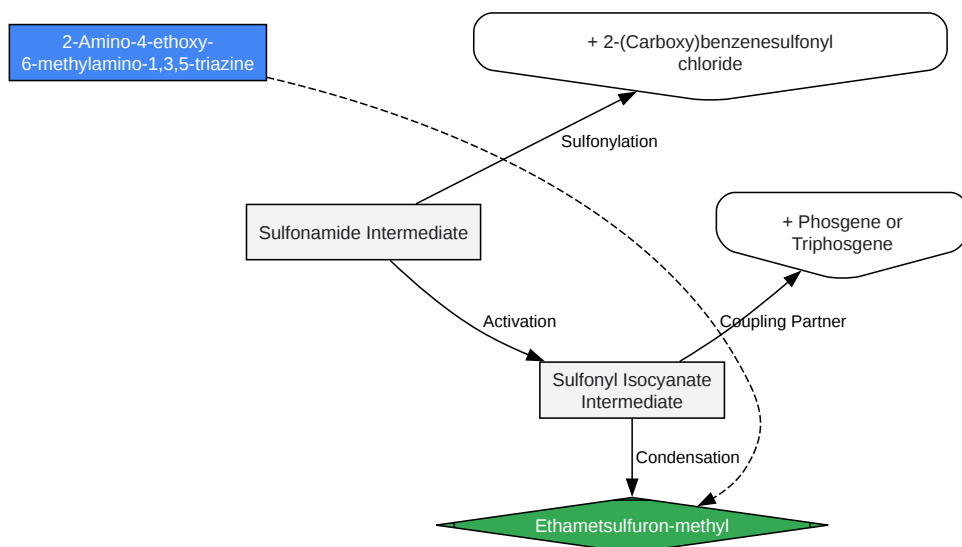
Property	Value	Reference
CAS Registry Number	97780-06-8	[1]
IUPAC Name	methyl 2-[[4-ethoxy-6-(methylamino)-1,3,5-triazin-2-yl]carbamoylsulfamoyl]benzoate	[4]
Chemical Formula	C ₁₅ H ₁₈ N ₆ O ₆ S	[5]
Molecular Weight	410.41 g/mol	[6]
Melting Point	192-196 °C	[6]
Physical State	Solid	[1][6]
Water Solubility	223 mg/L (at 20 °C)	[7]
Density	1.60 g/cm ³	[1]

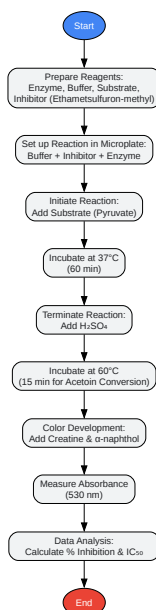
Mechanism of Action: ALS Inhibition

The herbicidal activity of **Ethametsulfuron-methyl** stems from its potent inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).[1][2] This enzyme is pivotal in the biosynthesis pathway of the branched-chain amino acids: valine, leucine, and isoleucine.[2][8] These amino acids are fundamental building blocks for protein synthesis and are crucial for cell division and plant growth.[9]

By binding to the ALS enzyme, **Ethametsulfuron-methyl** blocks the catalytic process, leading to a deficiency in these essential amino acids.[3][10] This rapidly halts cell division and growth in susceptible plants.[2] Visible symptoms, such as growth stagnation, yellowing of leaves (chlorosis), and eventual necrosis, typically appear within days, with complete weed death occurring in one to three weeks.[2] Because mammals lack the ALS enzyme, this specific mode of action contributes to the herbicide's low mammalian toxicity.[10]







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